

Technical Support Center: Overcoming Flazasulfuron Carryover Injury to Rotational Crops

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Compound of Interest

Compound Name: **Flazasulfuron**

Cat. No.: **B046402**

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This technical support center provides researchers, scientists, and drug development professionals with troubleshooting guides and frequently asked questions (FAQs) to address challenges associated with **flazasulfuron** herbicide carryover in rotational crops.

Troubleshooting Guide: Diagnosing and Addressing Flazasulfuron Carryover

Flazasulfuron is a sulfonylurea herbicide that provides effective weed control but can persist in the soil, potentially causing injury to subsequent rotational crops.^{[1][2]} This guide will help you identify symptoms of **flazasulfuron** carryover and implement strategies to mitigate its effects.

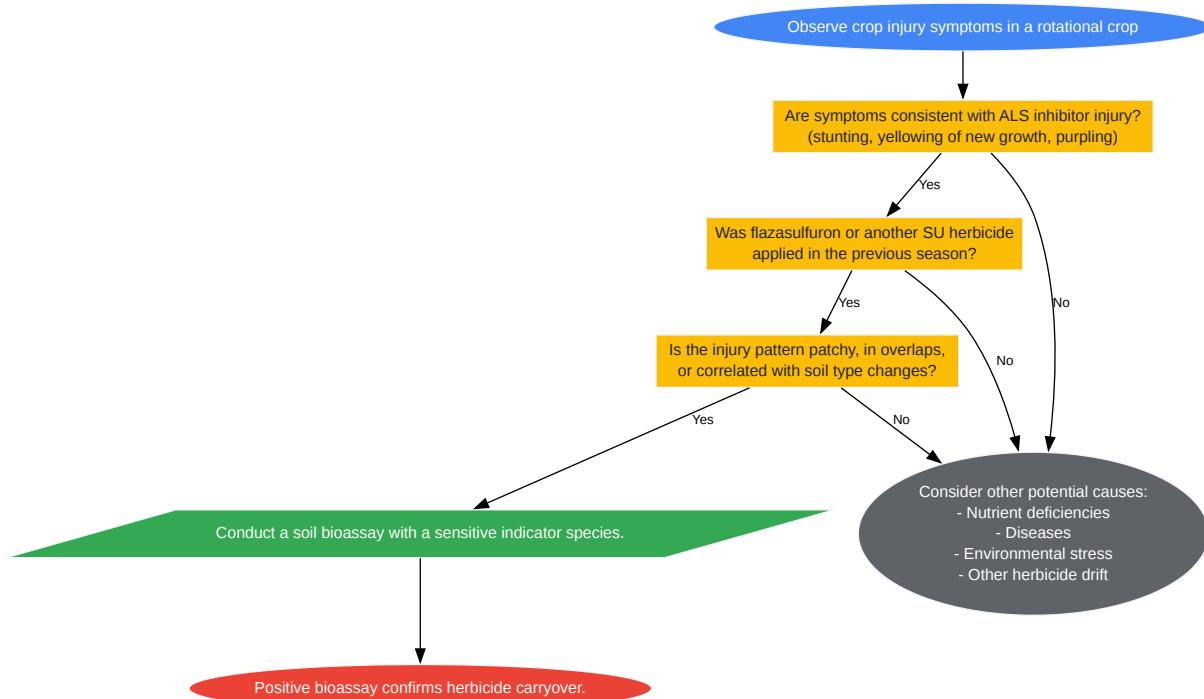
1. Symptom Identification in Rotational Crops

Early and accurate identification of injury symptoms is crucial. **Flazasulfuron** is an acetolactate synthase (ALS) inhibitor, which disrupts the synthesis of essential branched-chain amino acids in susceptible plants.^{[1][2][3]} This leads to characteristic injury symptoms that typically appear in new growth within one to four weeks of emergence.^[4]

- Corn: Stunted growth, interveinal chlorosis (yellowing between the veins), or purpling of leaves are common.^{[4][5]} Root development may be inhibited, leading to "bottle-brush" roots where lateral root growth is stunted.^{[6][7]} In severe cases, leaves emerging from the whorl may not unfurl properly and appear yellow or translucent.^[4]

- Soybean: Injury can range from stunting to the death of the terminal growing point.[4] Leaves may appear yellow, and the veins on the underside of the leaves may turn a reddish or purplish color.[4][8]
- Wheat: General yellowing (chlorosis) and stunting are primary symptoms.[9] A reduction in tiller number or spike number may also be observed.[9]
- Cotton: Symptoms of ALS inhibitor injury in cotton include yellowing of the growing tips.[10] Stunted growth and yellowing of the youngest leaves are also indicative of carryover injury. [11]

Is it **Flazasulfuron** Carryover? A Logic Diagram for Diagnosis

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Caption: A flowchart to aid in the diagnosis of potential **flazasulfuron** carryover injury.

Frequently Asked Questions (FAQs)

Q1: What is **flazasulfuron** and how does it work?

A1: **Flazasulfuron** is a selective, systemic sulfonylurea herbicide used for pre- and post-emergence control of a wide range of broadleaf weeds and grasses.[\[1\]](#)[\[2\]](#) It works by inhibiting the acetolactate synthase (ALS) enzyme in plants, which is essential for the production of the branched-chain amino acids isoleucine, leucine, and valine.[\[1\]](#)[\[2\]](#)[\[3\]](#) This inhibition halts cell division and plant growth, leading to the death of susceptible weeds.[\[3\]](#)

Q2: What factors influence the persistence of **flazasulfuron** in the soil?

A2: The persistence of **flazasulfuron** in the soil is influenced by several factors:

- Soil pH: Sulfonylurea herbicides, including **flazasulfuron**, persist longer in alkaline soils (higher pH).
- Soil Organic Matter: Higher organic matter content can increase the adsorption of **flazasulfuron**, potentially making it less available for plant uptake and degradation.
- Microbial Activity: Soil microorganisms play a significant role in the breakdown of sulfonylurea herbicides. Conditions that favor microbial activity, such as warm, moist soils, can accelerate degradation.
- Rainfall: Adequate rainfall can help to dissipate the herbicide through leaching and also promotes microbial activity.

Q3: What are the rotational crop restrictions for **flazasulfuron**?

A3: Rotational crop restrictions, or plant-back intervals, are crucial to prevent carryover injury. These intervals can vary depending on the crop, the rate of **flazasulfuron** applied, and local environmental conditions. Always refer to the specific product label for the most accurate and legally binding rotational restrictions.[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#) While a specific, universally applicable table for **flazasulfuron** is not available due to regional variations in product labels, the following table provides a general guideline based on restrictions for other sulfonylurea herbicides.

Table 1: General Rotational Crop Intervals for Sulfonylurea Herbicides (Consult Product Label for **Flazasulfuron** Specifics)

Rotational Crop	General Plant-Back Interval (Months)	Factors Potentially Extending the Interval
Corn	4 - 12	High soil pH, drought conditions, higher application rates
Soybean	4 - 10	High soil pH, drought conditions, higher application rates
Wheat	4	Varies by region and soil type
Cotton	10 - 18	High soil pH, drought conditions
Sunflowers	10 - 22	High soil pH, drought conditions
Alfalfa	12 - 18	High soil pH, drought conditions

Note: A field bioassay is often recommended before planting sensitive crops, especially when conditions favor herbicide persistence.[\[12\]](#)

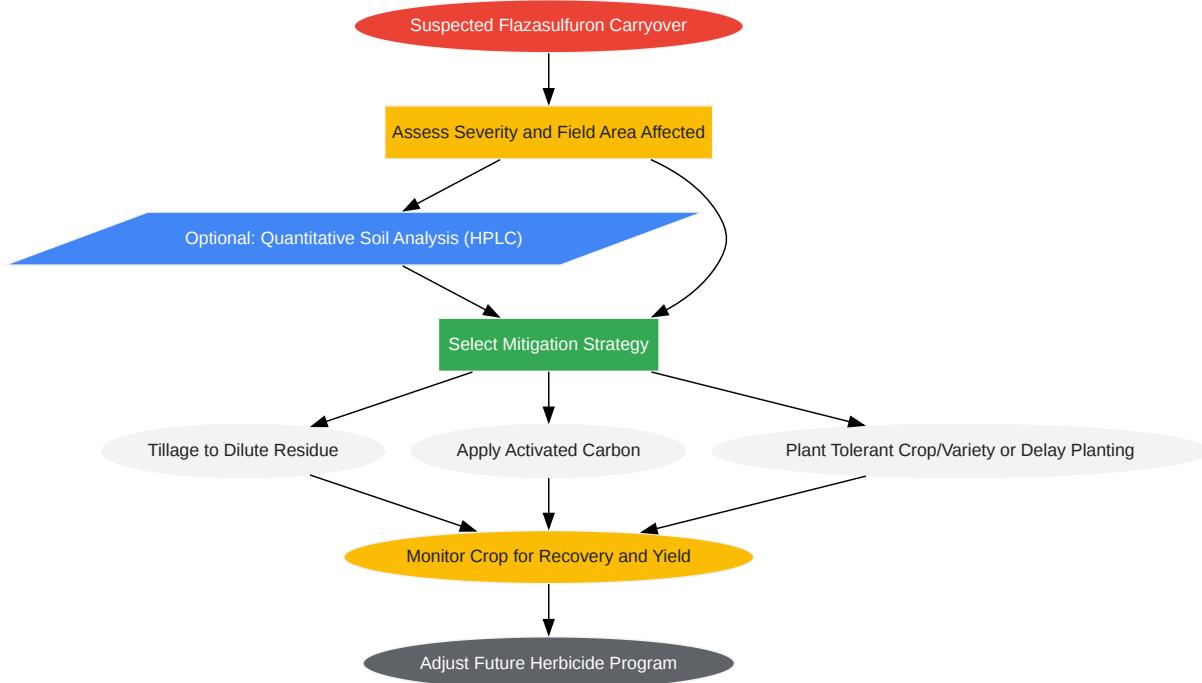
Q4: How can I mitigate **flazasulfuron** carryover injury?

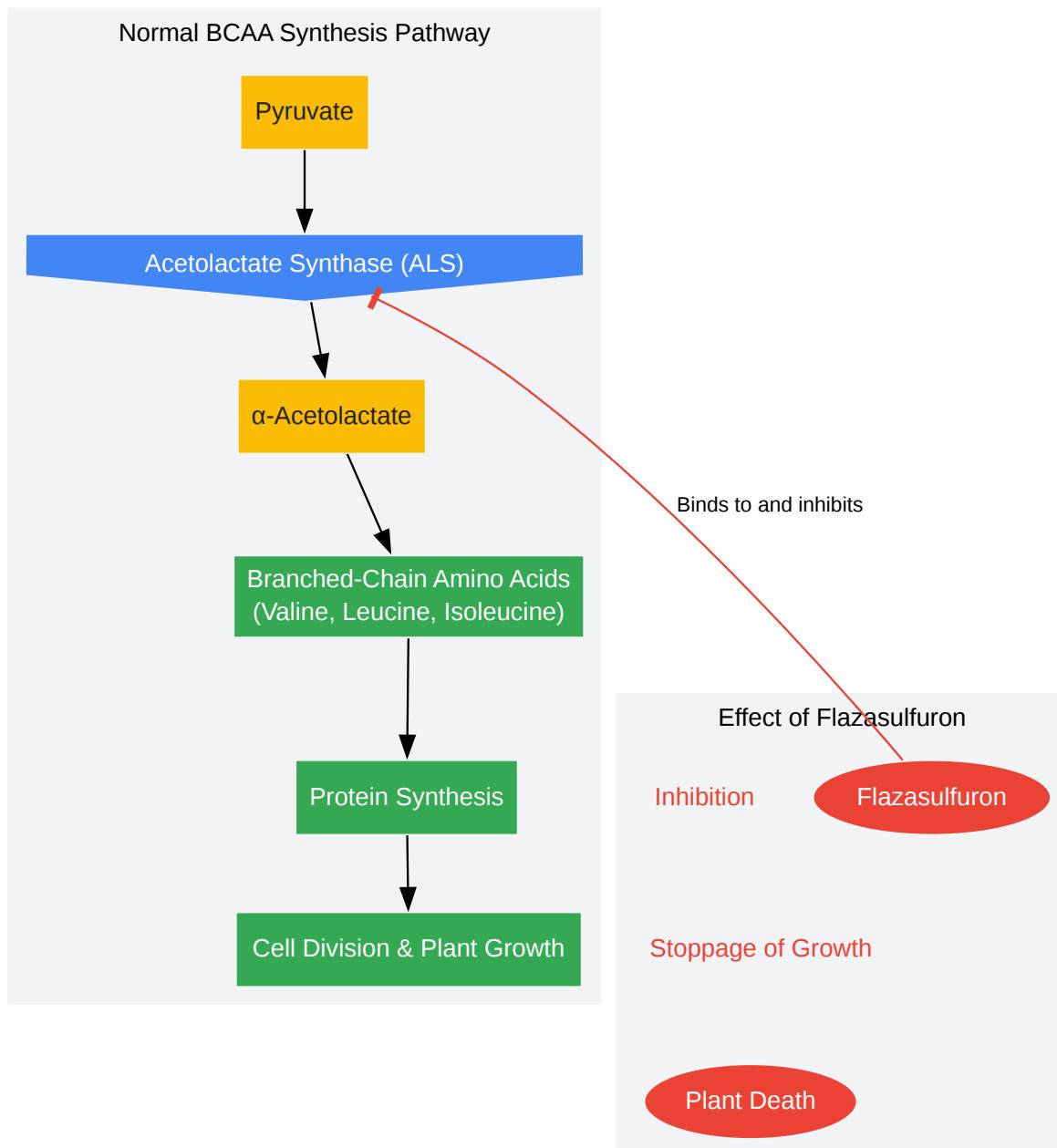
A4: Several strategies can be employed to reduce the risk and severity of **flazasulfuron** carryover:

- Tillage: Tillage can help to dilute the herbicide in the soil profile and expose it to greater microbial activity. No-till systems may have higher concentrations of herbicide residues in the upper soil layer.
- Soil Amendments: Incorporating organic matter, such as compost or manure, can enhance microbial activity and increase the adsorption of the herbicide, reducing its availability to plants.

- Activated Carbon: Applying activated carbon to the soil can effectively bind herbicide residues, making them unavailable for plant uptake.
- Crop Rotation: Planting tolerant crop species or varieties can help to manage fields with known carryover issues.
- Cover Crops: Planting a cover crop can help to take up and metabolize some of the herbicide residues, although the cover crop itself may show signs of injury.

Workflow for Mitigating **Flazasulfuron** Carryover



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